

Application Notes and Protocols: 2,6-Di(1-pyrazolyl)pyridine in Supramolecular Chemistry

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Compound of Interest

Compound Name: 2,6-Di(1-pyrazolyl)pyridine

Cat. No.: B1245115

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2,6-Di(1-pyrazolyl)pyridine (bpp) and its derivatives are highly versatile tridentate N-donor ligands that have garnered significant attention in supramolecular chemistry.^[1] Their robust coordination framework, synthetic accessibility, and the ease with which they can be functionalized make them ideal building blocks for a wide array of supramolecular architectures.^{[1][2]} This document provides detailed application notes and experimental protocols for the use of bpp in the construction of functional supramolecular systems, including spin-crossover (SCO) materials, coordination polymers, and luminescent complexes.

The bpp ligand is known for its ability to form stable complexes with a variety of transition metals, leading to applications in catalysis, materials science, and pharmaceutical development.^[3] Particularly noteworthy is its role in the formation of iron(II) complexes that exhibit spin-crossover behavior, a phenomenon with potential applications in molecular switches and data storage.^{[4][5]}

Key Applications

- **Spin-Crossover (SCO) Materials:** Iron(II) complexes of the type $[\text{Fe}(\text{bpp})_2]^{2+}$ are renowned for undergoing spin transitions at accessible temperatures, sometimes near room temperature.^[4] The spin state of the iron center can be switched between a high-spin (HS) and a low-spin (LS) state by external stimuli such as temperature, light, or pressure.^[6]

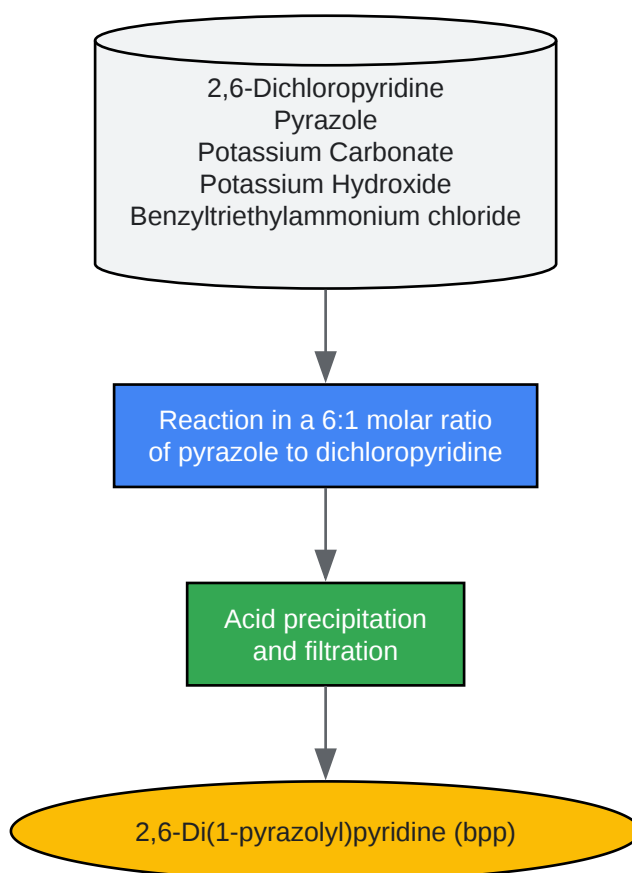
- **Coordination Polymers and Metal-Organic Frameworks (MOFs):** The tridentate nature of bpp allows it to act as a bridging ligand, facilitating the self-assembly of one-, two-, or three-dimensional coordination polymers.^[7] These materials have potential applications in gas storage, separation, and catalysis.
- **Luminescent Materials:** Bpp and its derivatives can be incorporated into luminescent metal complexes, particularly with platinum(II) and ruthenium(II), which have potential applications in sensors, displays, and biomedical imaging.^{[1][8]} The "antenna effect" of bpp can be used to sensitize the emission of lanthanide ions.^[1]
- **Anion Recognition and Sensing:** Functionalized bpp scaffolds can be designed to selectively bind and sense anions through hydrogen bonding and other non-covalent interactions.^[9]
- **Drug Development:** The unique coordination properties of bpp have led to its exploration in the development of new drug candidates, including potential anti-cancer agents.^[3]

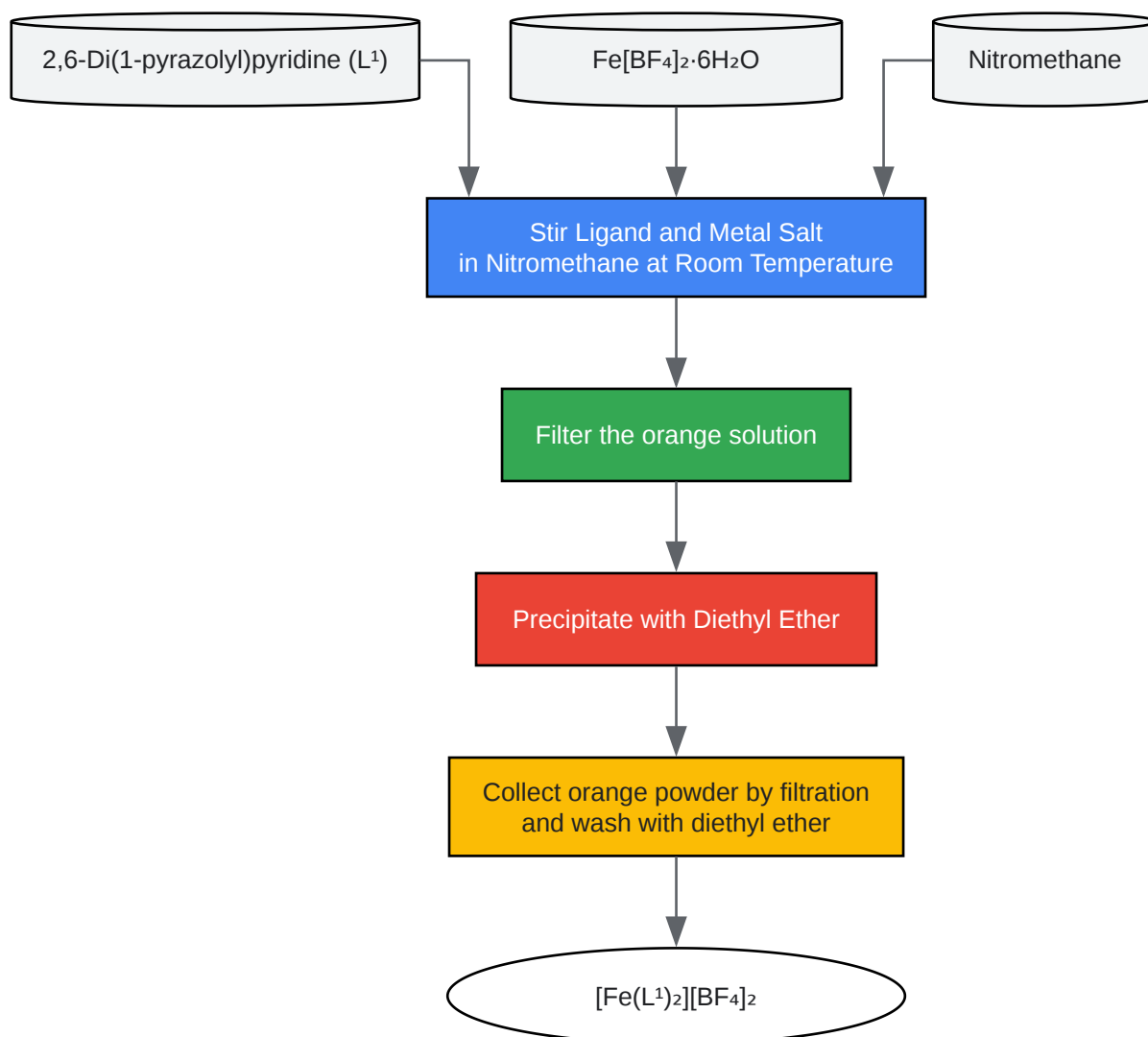
Experimental Protocols

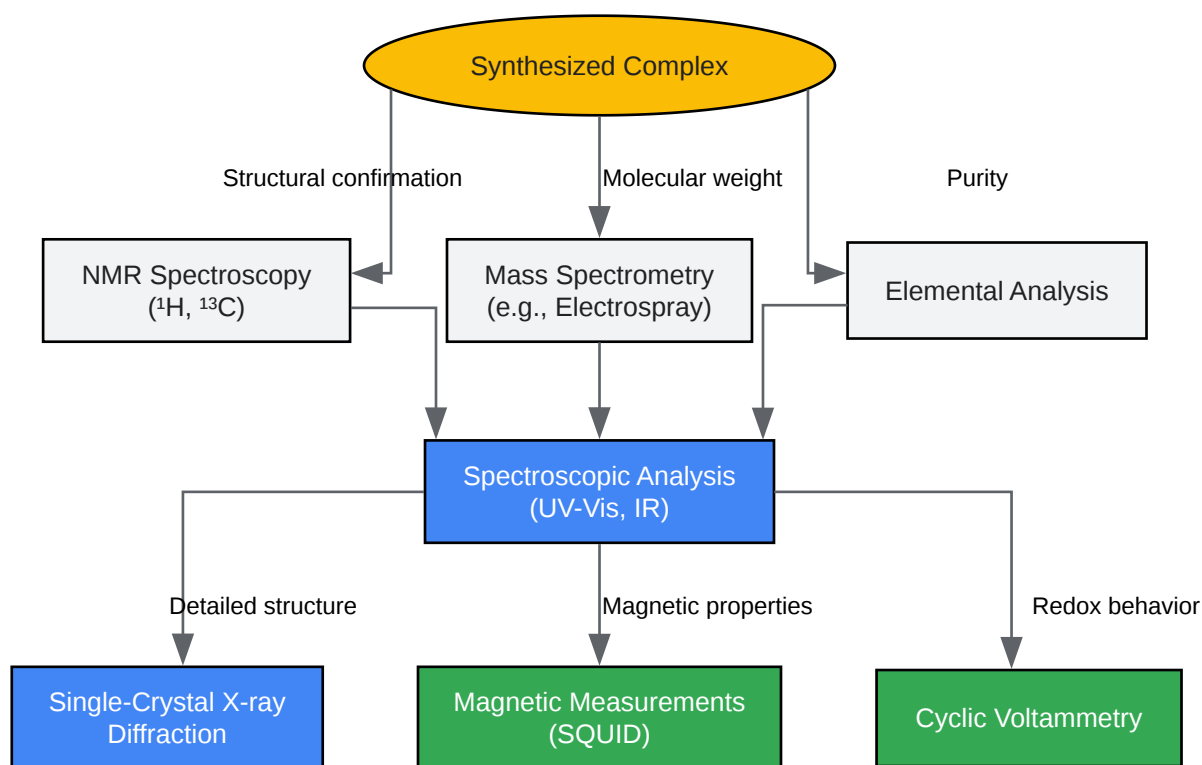
Protocol 1: Synthesis of 2,6-Di(1-pyrazolyl)pyridine (bpp) Ligand

This protocol describes a general and efficient method for the synthesis of the bpp ligand.

Workflow for the Synthesis of **2,6-Di(1-pyrazolyl)pyridine** (bpp)







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